

Technical Guide: Physicochemical Properties of Fmoc-Glu(OtBu)-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of N- α -(9-Fluorenylmethoxycarbonyl)-L-glutamic acid y-tert-butyl ester, commonly known as Fmoc-Glu(OtBu)-OH. This compound is a critical building block in solid-phase peptide synthesis (SPPS), widely utilized in the development of peptide-based therapeutics.

Physicochemical Data

The fundamental properties of Fmoc-Glu(OtBu)-OH are summarized below. This data is essential for accurate reagent preparation, reaction stoichiometry, and analytical characterization.

Value	Notes
71989-18-9	
425.47 g/mol [1], 425.49 g/mol , 425.5 g/mol [2][3]	Anhydrous
C24H27NO6[1][2]	
276-253-8[1]	
3636375[1]	
2724637[3]	
	71989-18-9 425.47 g/mol [1], 425.49 g/mol , 425.5 g/mol [2][3] C ₂₄ H ₂₇ NO ₆ [1][2] 276-253-8[1] 3636375[1]



A hydrated form of this compound also exists with a molecular weight of 443.5 g/mol (C₂₄H₂₉NO₇)[4][5].

Experimental Protocols

Application in Peptide Synthesis:

Fmoc-Glu(OtBu)-OH is a standard derivative used in peptide synthesis. The tert-butyl (OtBu) ester protects the side chain of glutamic acid. This protecting group is stable under the basic conditions used for the removal of the Fmoc group from the N-terminus but is readily cleaved under acidic conditions.

Deprotection of the Side Chain:

The cleavage of the t-butyl ester from the side chain is typically performed concurrently with the cleavage of the peptide from the resin (e.g., Wang or Rink amide resins). A common acidic cleavage cocktail includes trifluoroacetic acid (TFA).

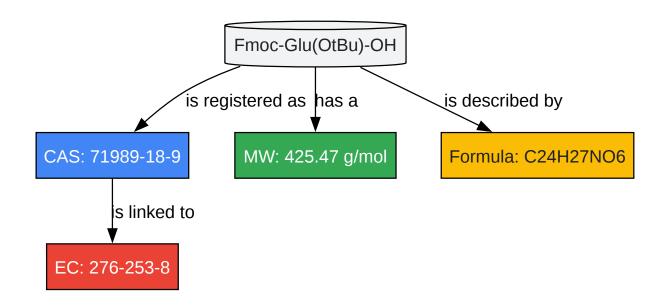
Scavengers:

The cleavage of the t-butyl group generates tert-butyl cations. These cations can lead to the formation of byproducts by reacting with nucleophilic residues in the peptide chain. To prevent these side reactions, it is crucial to add scavengers to the cleavage mixture. Common scavengers include triisopropylsilane (TIS) and water. For peptides containing sensitive residues like tryptophan or methionine, scavengers such as thioanisole or 1,2-ethanedithiol (EDT) are often included.

Logical Relationship of Compound Identifiers

The following diagram illustrates the relationship between the chemical compound and its various identifiers, which are crucial for regulatory and research tracking purposes.





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Caption: Relationship between Fmoc-Glu(OtBu)-OH and its key chemical identifiers.

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References

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